

# Personal protective equipment for handling 4-fluoro-N,N-dimethylbenzenesulfonamide

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## Compound of Interest

Compound Name:	4-fluoro-N,N-dimethylbenzenesulfonamide
Cat. No.:	B1300339

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## Essential Safety and Handling Guide for 4-fluoro-N,N-dimethylbenzenesulfonamide

For researchers, scientists, and drug development professionals, rigorous adherence to safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **4-fluoro-N,N-dimethylbenzenesulfonamide**, ensuring the well-being of laboratory personnel and the integrity of research.

Chemical Identifier:

- Name: **4-fluoro-N,N-dimethylbenzenesulfonamide**
- CAS Number: 383-31-3
- Molecular Formula: C8H10FNO2S

Hazard Summary: This compound is harmful if inhaled, comes into contact with the skin, or is swallowed.<sup>[1]</sup> It is known to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-fluoro-N,N-dimethylbenzenesulfonamide** to minimize exposure and ensure personal safety.

PPE Category	Specification	Standard Compliance
Eye Protection	Chemical safety goggles or glasses. A face shield may also be necessary.	29 CFR 1910.133: Eye and Face Protection <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves.	29 CFR 1910.138: Hand Protection <a href="#">[2]</a>
Body Protection	Laboratory clothing. Wear suitable protective clothing. <a href="#">[1]</a> <a href="#">[2]</a>	N/A
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection. <a href="#">[2]</a>	29 CFR 1910.134: Respiratory Protection <a href="#">[2]</a>
Foot Protection	Safety shoes.	29 CFR 1910.136: Foot Protection <a href="#">[2]</a>

## Operational Plan: Handling and Storage

### Engineering Controls:

- Always handle this chemical within a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of any potential exposure.[\[2\]](#)

### Handling Procedures:

- Avoid all personal contact, including the inhalation of dust or vapors.[\[3\]](#)
- Wear the complete personal protective equipment as specified in the table above.[\[2\]](#)

- Avoid the formation of dust when handling the solid compound.[4]
- Do not eat, drink, or smoke in the handling area.[2][3]
- Wash hands thoroughly with soap and water after handling.[1][2]
- Launder contaminated clothing separately before reuse.[1][3]

#### Storage:

- Store in a cool, dry, and well-ventilated area.[2]
- Keep containers tightly closed when not in use.[2]
- Store away from incompatible materials such as oxidizing agents, reducing agents, strong acids, acid chlorides, acid anhydrides, and chloroformates.[1][5]

## Disposal Plan

Proper disposal of **4-fluoro-N,N-dimethylbenzenesulfonamide** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

#### Waste Categorization:

- Treat **4-fluoro-N,N-dimethylbenzenesulfonamide** as hazardous waste.

#### Disposal Procedures:

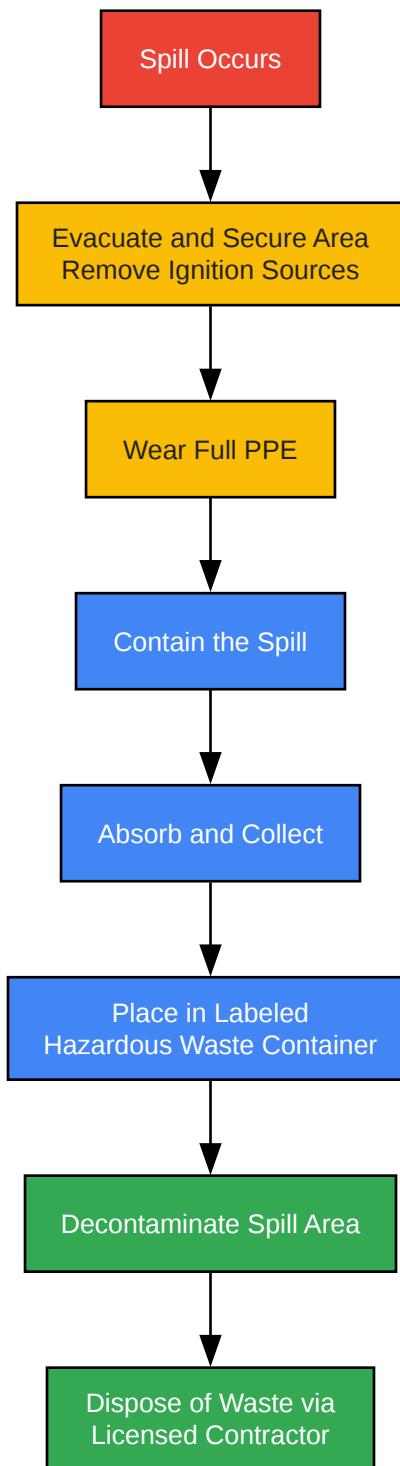
- Solid Waste: Collect the solid chemical and any contaminated materials (e.g., gloves, weighing paper) in a designated, clearly labeled, and sealed hazardous waste container.[4]
- Liquid Waste: If the compound is in a solution, collect it in a designated, sealed, and clearly labeled hazardous liquid waste container.[4]
- Container Disposal: Do not reuse empty containers. Puncture and dispose of them at an authorized landfill, or as advised by your institution's waste management guidelines.[5]

- Professional Disposal: Engage a licensed chemical waste management company for the final disposal of the hazardous waste.[\[4\]](#)

## Emergency Procedures: Spill and Exposure

Immediate and appropriate action is necessary in the event of a spill or personnel exposure.

### Spill Response Workflow



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Caption: Workflow for handling a chemical spill.

First Aid Measures:

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with copious amounts of water for at least 15 minutes.[1] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids.[1] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult or symptoms persist, seek medical attention.[1]
- Ingestion: Wash out the mouth with plenty of water. Do not induce vomiting. Seek immediate medical attention.[1]

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